

Biological Screening of 4-[(4-Hydrazinylphenyl)methyl]morpholine Derivatives

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Compound of Interest

Compound Name:	4-[(4-Hydrazinylphenyl)methyl]morpholine
CAS No.:	100139-72-8
Cat. No.:	B13582210

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A Technical Guide for Drug Discovery & Development

Executive Summary

The scaffold **4-[(4-Hydrazinylphenyl)methyl]morpholine** represents a high-value pharmacophore in medicinal chemistry, combining the pharmacokinetic advantages of the morpholine ring with the reactive versatility of the hydrazine moiety. This guide outlines a comprehensive technical framework for the biological screening of its derivatives (primarily hydrazones, pyrazoles, and semicarbazides).

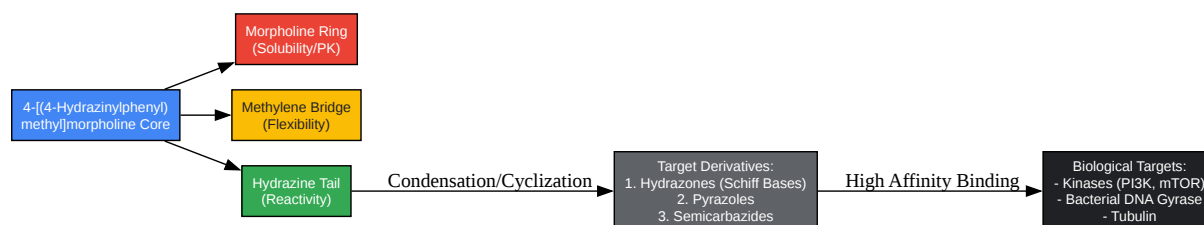
The morpholine moiety serves as a lipophilic modulator, enhancing bioavailability and blood-brain barrier (BBB) permeability, while the hydrazine tail acts as a "warhead" for hydrogen bonding or metal chelation within active sites (e.g., metalloproteases, kinases).

Structural Rationale & SAR Strategy

Before initiating wet-lab screening, researchers must understand the Structure-Activity Relationship (SAR) drivers of this scaffold to select appropriate assays.

- Morpholine Ring: Enhances water solubility and metabolic stability. It often targets the hinge region of kinases (e.g., PI3K/mTOR) or the ribosomal subunits in bacteria.
- Methylene Bridge: Provides rotational freedom, allowing the molecule to adopt induced-fit conformations in the binding pocket.
- Hydrazine/Hydrazone Linker: The critical effector site.
 - Derivatization:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) Condensation with aromatic aldehydes yields Schiff bases (hydrazones), which are the primary candidates for screening due to their stability and ability to coordinate iron (antimicrobial) or intercalate DNA (anticancer).

Visualization: SAR Logic



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Caption: Structural decomposition of the scaffold highlighting the functional role of each moiety in driving biological activity.

Screening Workflow: From In Silico to In Vitro

To maximize resource efficiency, a tiered screening approach is mandatory.

Phase 1: In Silico Triage (ADMET & Docking)

Prior to synthesis, derivatives should be screened computationally.

- **Molecular Docking:** Focus on EGFR and VEGFR-2 (anticancer) or DNA Gyrase B (antimicrobial). The hydrazine nitrogen atoms often act as hydrogen bond donors to Asp/Glu residues in the catalytic pocket.
- **ADMET:** Verify that the morpholine ring maintains logP between 2.0 and 3.5 for optimal membrane permeability.

Phase 2: In Vitro Biological Assays

The wet-lab validation is divided into three specific streams based on the derivative's substituent profile.

Assay Tier	Target Indication	Primary Method	Key Metric
Tier 1	Antimicrobial	Microbroth Dilution	MIC (µg/mL)
Tier 2	Cytotoxicity (Cancer)	MTT / SRB Assay	IC ₅₀ (µM)
Tier 3	Mechanism of Action	Flow Cytometry / Western Blot	Apoptotic Index / Protein Expression

Detailed Experimental Protocols

Protocol A: Antimicrobial Screening (MIC Determination)

Objective: Determine the Minimum Inhibitory Concentration (MIC) against Gram-positive (*S. aureus*) and Gram-negative (*E. coli*, *P. aeruginosa*) strains.

Methodology: CLSI M07-A10 Microbroth Dilution.

- **Inoculum Preparation:**
 - Culture bacteria in Mueller-Hinton Broth (MHB) at 37°C until reaching CFU/mL (0.5 McFarland standard).
 - Dilute 1:100 to achieve a final testing concentration of CFU/mL.

- Compound Dilution:
 - Dissolve the morpholine derivative in DMSO (stock 10 mg/mL).
 - Perform serial two-fold dilutions in a 96-well plate (range: 512 µg/mL to 0.5 µg/mL).
Crucial: Ensure final DMSO concentration is <1% to avoid solvent toxicity.
- Incubation:
 - Add 100 µL of diluted inoculum to each well containing the compound.
 - Include controls: Sterility (media only), Growth (bacteria + media), and Solvent (bacteria + 1% DMSO).
 - Incubate at 37°C for 18–24 hours.
- Readout:
 - Visual turbidity check or absorbance reading at 600 nm ().
 - MIC Definition: The lowest concentration showing no visible growth.

Protocol B: Anticancer Cytotoxicity (MTT Assay)

Objective: Evaluate antiproliferative activity against human cancer cell lines (e.g., MCF-7, HepG2).[10]

Methodology: Colorimetric reduction of tetrazolium bromide (MTT).

- Seeding:
 - Seed cells in 96-well plates at a density of
cells/well in DMEM supplemented with 10% FBS.
 - Incubate for 24 hours at 37°C / 5% CO₂ to allow attachment.
- Treatment:

- Treat cells with the morpholine derivative at graded concentrations (e.g., 0.1, 1, 10, 50, 100 μ M) for 48 hours.
- Positive Control: Doxorubicin or Cisplatin.
- MTT Addition:
 - Add 20 μ L of MTT solution (5 mg/mL in PBS) to each well.
 - Incubate for 4 hours. Viable mitochondria will reduce yellow MTT to purple formazan crystals.[\[11\]](#)
- Solubilization & Measurement:
 - Aspirate media carefully. Dissolve formazan crystals in 150 μ L DMSO.
 - Measure absorbance at 570 nm.
- Calculation:
 - Calculate % Cell Viability =

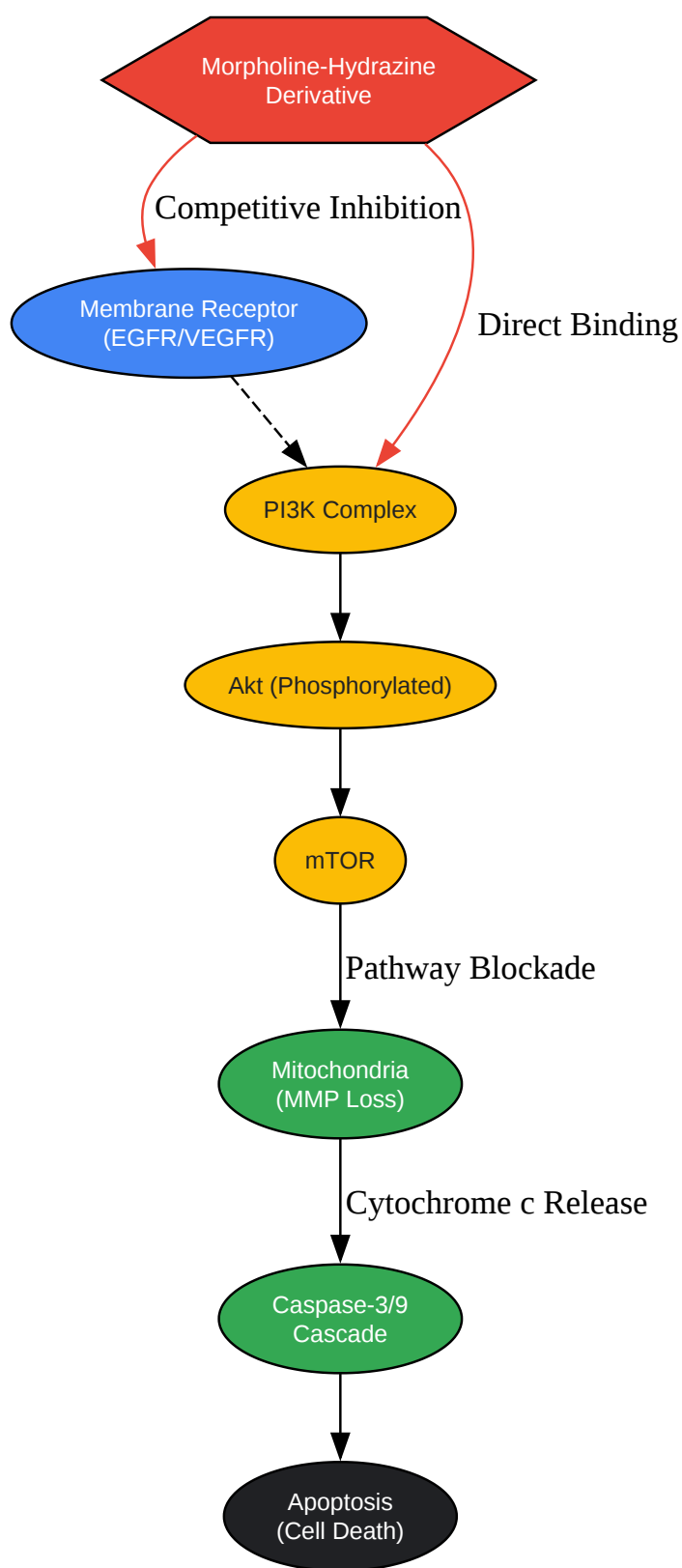
.
 - Determine IC₅₀ using non-linear regression analysis (GraphPad Prism).

Mechanism of Action & Pathway Analysis

Morpholine-hydrazine derivatives often function as multi-target inhibitors.

- Apoptosis Induction: High-performing derivatives typically trigger the intrinsic mitochondrial pathway. This is validated by observing increased Bax/Bcl-2 ratios and Caspase-3 cleavage via Western Blot.
- Kinase Inhibition: The morpholine oxygen can form hydrogen bonds with the hinge region of PI3K or mTOR, blocking ATP binding.

Visualization: Signaling Pathway Impact



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Caption: Proposed mechanism of action showing dual inhibition of receptor tyrosine kinases and the PI3K/Akt/mTOR pathway leading to apoptosis.

Data Interpretation & Validation

Reliable screening requires rigorous data validation.

- Selectivity Index (SI): Always screen against a normal cell line (e.g., HEK293 or HFF-1).
 - .
 - Anindicates a potentially safe therapeutic window.
- False Positives: Hydrazine derivatives can sometimes be "PAINS" (Pan-Assay Interference Compounds) due to redox cycling. Validate hits by adding a detergent (0.01% Triton X-100) to enzyme assays to rule out non-specific aggregation.

References

- Morpholine Hydrazone Scaffold: Synthesis, Anticancer Activity and Docking Studies. Vertex AI Search Results / rhhz.net. [11](#)[9]
- Synthesis and Biological Activity of New Hydrazones Based on N-Aminomorpholine. MDPI. [12](#)
- Anti-hepatocellular carcinoma activities of novel hydrazone derivatives. PubMed Central (PMC). [10](#)
- Morpholine as a Privileged Structure: A Review on the Medicinal Chemistry. PubMed. [13](#)[9]
- Synthesis and biological evaluation of 4-morpholino-2-phenylquinazolines as PI3K inhibitors. Bioorganic & Medicinal Chemistry. [2](#)[9]

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Synthesis and biological evaluation of 4-morpholino-2-phenylquinazolines and related derivatives as novel PI3 kinase p110alpha inhibitors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Synthesis, Characterization and Biological Evaluation of Novel Morpholine Derivatives - IJPRS \[ijprs.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. repository.uobaghdad.edu.iq \[repository.uobaghdad.edu.iq\]](#)
- [6. Occurrence of Morpholine in Central Nervous System Drug Discovery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Design, synthesis, and biological evaluation of morpholinopyrimidine derivatives as anti-inflammatory agents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [9. pure.sruc.ac.uk \[pure.sruc.ac.uk\]](#)
- [10. Anti-hepatocellular carcinoma activities of novel hydrazone derivatives via downregulation of interleukin-6 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. Morpholine hydrazone scaffold: Synthesis, anticancer activity and docking studies \[html.rhhz.net\]](#)
- [12. Synthesis and Biological Activity of New Hydrazones Based on N-Aminomorpholine | MDPI \[mdpi.com\]](#)
- [13. Morpholine as a privileged structure: A review on the medicinal chemistry and pharmacological activity of morpholine containing bioactive molecules - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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